

Personal protective equipment for handling (E)-1-Phenyl-1-butene

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Compound of Interest

Compound Name: (E)-1-Phenyl-1-butene

Cat. No.: B127681

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Essential Safety and Handling Guide for (E)-1-Phenyl-1-butene

This guide provides crucial safety protocols and logistical information for the handling and disposal of **(E)-1-Phenyl-1-butene** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining necessary personal protective equipment, operational steps, and emergency plans.

Physicochemical and Hazard Data

While a specific Safety Data Sheet (SDS) for **(E)-1-Phenyl-1-butene** is not readily available, data from structurally similar compounds and general knowledge of flammable organic liquids allow for a comprehensive safety assessment. Key data points are summarized below for quick reference.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂	[1][2][3]
Molecular Weight	132.20 g/mol	[1][2][4]
Appearance	Neat (liquid)	[2]
Boiling Point	189 °C	[5]
Density	0.910 g/mL	[5]
Hazards	Assumed to be a flammable liquid and vapor. May cause skin, eye, and respiratory irritation based on similar compounds.	[6]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical when handling **(E)-1-Phenyl-1-butene**. The following table outlines the minimum required PPE.

Body Part	Equipment	Standard/Specification
Hands	Nitrile or Neoprene gloves. Inspect for tears or degradation before use.	[7][8]
Eyes	Chemical safety goggles. A face shield is required when there is a splash hazard.	[7][8][9]
Body	Flame-resistant lab coat. Chemical-resistant apron for larger quantities.	[10][11]
Respiratory	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	[8][10]
Feet	Closed-toe, chemical-resistant shoes.	[7]

Experimental Protocols: Handling and Disposal Workflow

Adherence to a strict, step-by-step protocol is essential for minimizing risks associated with **(E)-1-Phenyl-1-butene**.

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational.
- Clear the workspace of all unnecessary items and ignition sources.
- Have a Class B fire extinguisher (or equivalent for flammable liquids) readily accessible.
- Prepare a spill kit containing absorbent materials suitable for organic solvents.

2. Handling the Chemical:

- Don all required PPE before handling the primary container.
- Ground all containers and transfer equipment to prevent static discharge.
- Use only non-sparking tools for opening and closing containers.
- Dispense the required amount of **(E)-1-Phenyl-1-butene** slowly and carefully to avoid splashing.
- Keep the container tightly closed when not in use.[\[9\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[9\]](#)
- Ensure the storage container is properly labeled with the chemical name and hazard warnings.
- Store away from incompatible materials such as strong oxidizing agents.

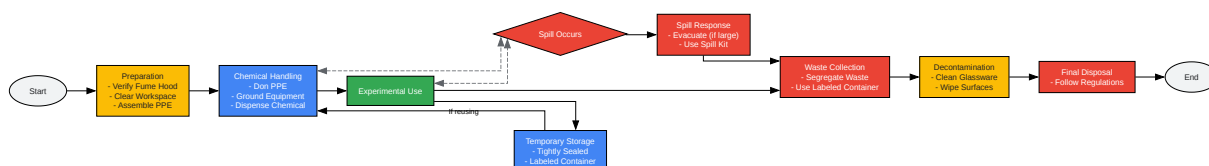
4. Spill and Emergency Procedures:

- Small Spills: In a fume hood, absorb the spill with a non-combustible absorbent material (e.g., vermiculite, sand). Place the contaminated material in a sealed, labeled container for disposal.
- Large Spills: Evacuate the area and alert emergency personnel.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[\[11\]](#)
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen and seek medical attention.[\[11\]](#)

5. Disposal:

- Dispose of waste **(E)-1-Phenyl-1-butene** and contaminated materials in a designated, sealed, and properly labeled hazardous waste container.
- Follow all local, state, and federal regulations for the disposal of flammable liquid waste. Do not dispose of down the drain.

Workflow for Safe Handling of (E)-1-Phenyl-1-butene



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Caption: Workflow for the safe handling of **(E)-1-Phenyl-1-butene** from preparation to disposal.

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